

Platelet Aggregation Inhibition by (-)-Vinigrol: A Technical Guide

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Compound of Interest

Compound Name: (-)-Vinigrol

Cat. No.: B1683060

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Abstract

(-)-Vinigrol, a unique diterpenoid natural product first isolated from the fungus *Virgaria nigra*, has demonstrated a range of biological activities, including antihypertensive and anti-inflammatory effects.[1] Notably, it has been identified as an inhibitor of platelet aggregation.[1][2][3] This technical guide provides an in-depth overview of the mechanism of action, relevant signaling pathways, experimental protocols, and quantitative data related to the inhibition of platelet aggregation by **(-)-Vinigrol**. It is intended for researchers, scientists, and professionals in the field of drug development.

Mechanism of Action: Targeting Protein Disulfide Isomerase (PDI)

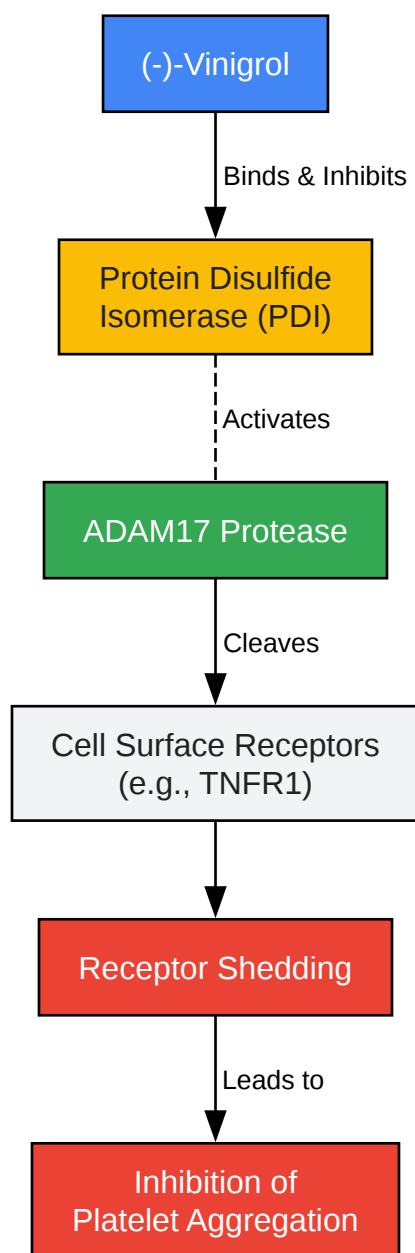
Recent studies have elucidated that the direct molecular target of **(-)-Vinigrol** is Protein Disulfide Isomerase (PDI), an enzyme involved in protein folding and maturation on the cell surface.[4] The inhibitory action of **(-)-Vinigrol** on platelet aggregation is linked to its interaction with PDI.

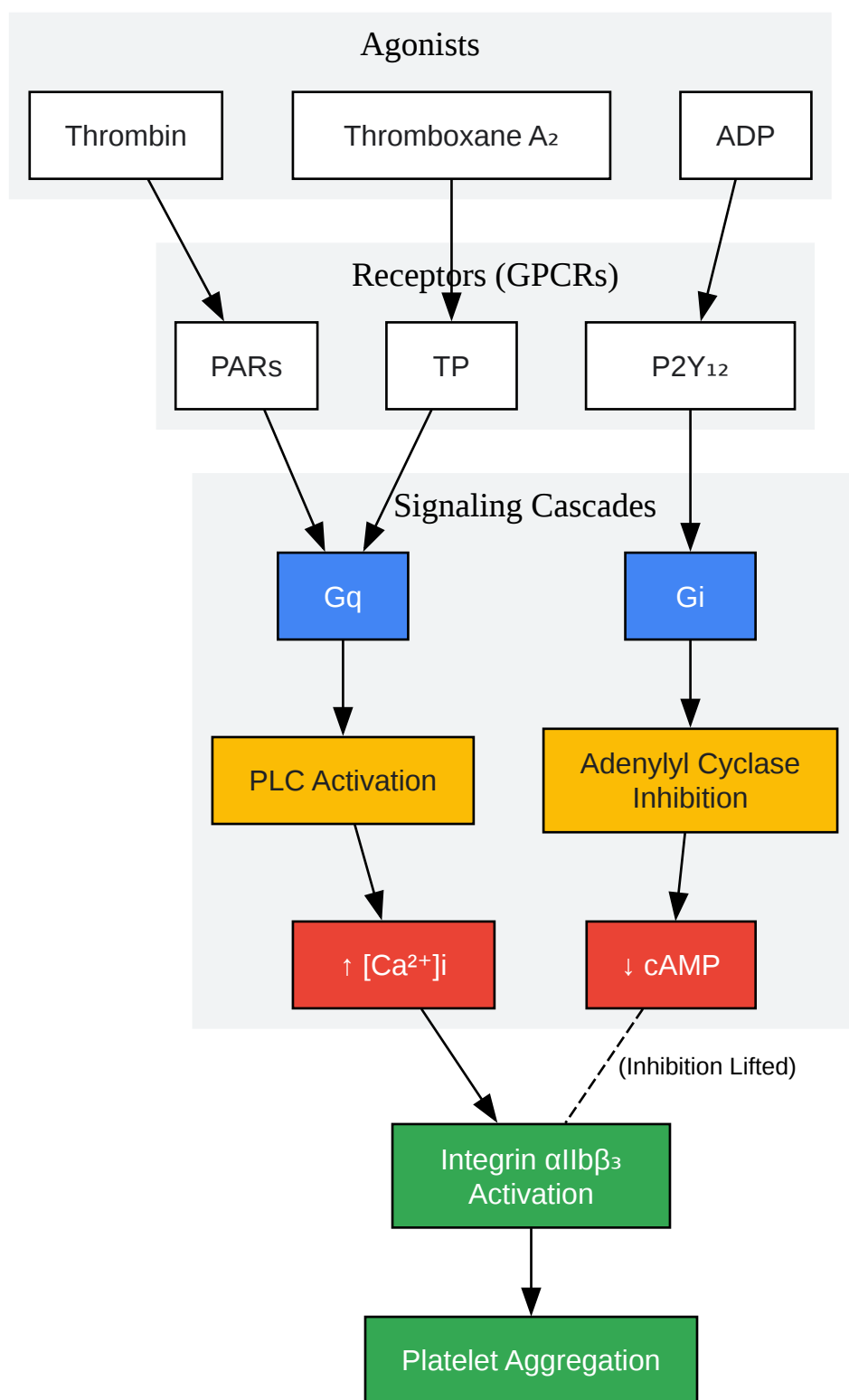
The proposed mechanism involves the following steps:

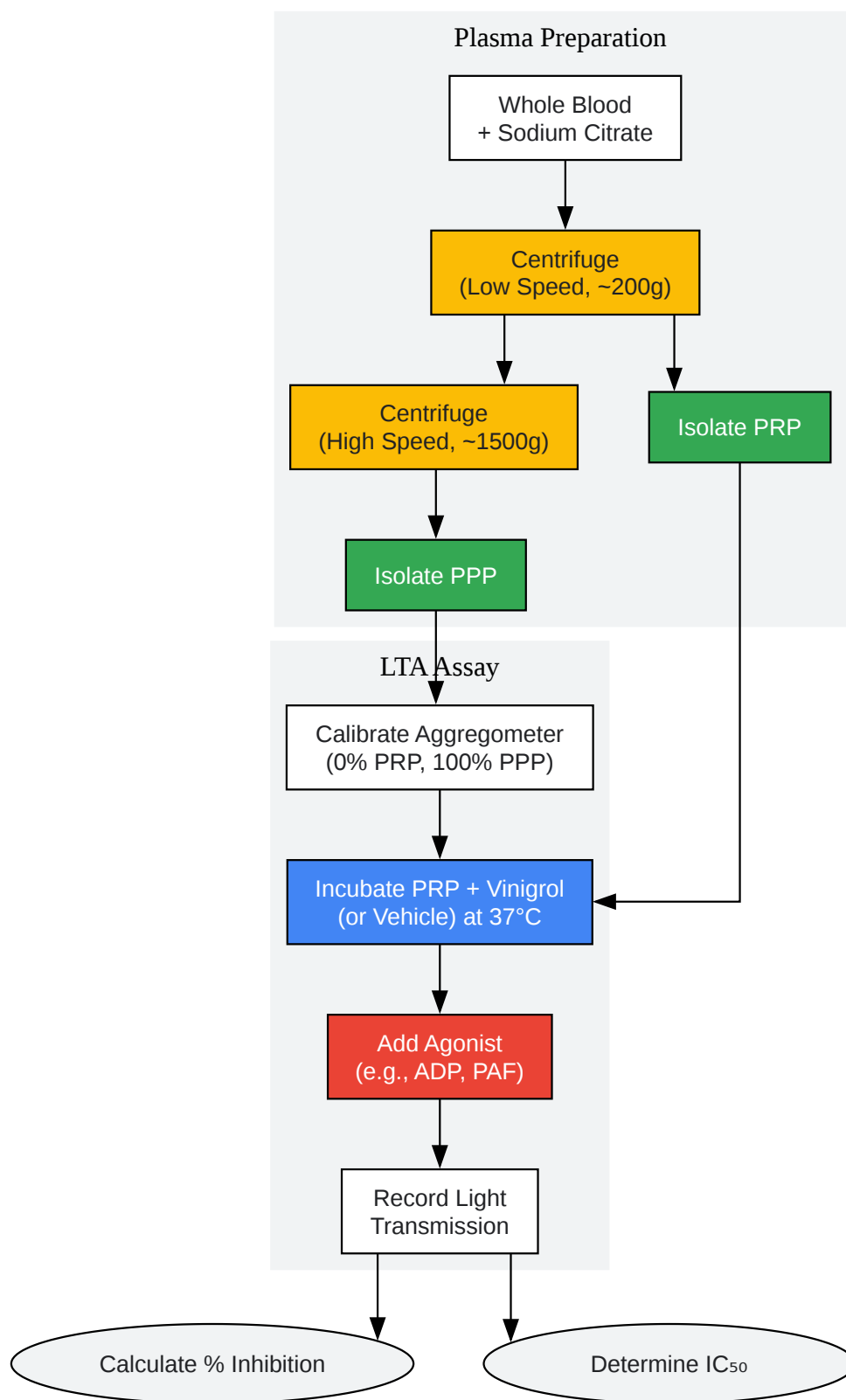
- **Binding and Inhibition:** **(-)-Vinigrol** binds to the b' domain of PDI, inhibiting its enzymatic activities (reduction, oxidation, isomerization).[4]

- ADAM17 Activation: Inhibition of PDI by **(-)-Vinigrol** leads to the activation of the protease ADAM17 (A Disintegrin and Metalloproteinase 17).[\[4\]](#)
- Receptor Shedding: Activated ADAM17 then mediates the shedding of cell surface receptors, such as the tumor necrosis factor receptor 1 (TNFR1).[\[4\]](#)

While the direct link to platelet aggregation is still under investigation, PDI is known to be involved in processes crucial for platelet function.[\[4\]](#) By targeting PDI, **(-)-Vinigrol** initiates a signaling cascade that interferes with normal platelet activation and aggregation processes.







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- 4. Vinigrol Targets Protein Disulfide Isomerase to Block Inflammatory Response----Chinese Academy of Sciences [english.cas.cn]
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